

Navigating the Safe Disposal of CNX-774 in a Laboratory Setting

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Compound of Interest

Compound Name: CNX-774
Cat. No.: B15577215

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For researchers, scientists, and drug development professionals handling **CNX-774**, a potent and irreversible Bruton's tyrosine kinase (BTK) inhibitor, adherence to proper disposal procedures is a critical component of laboratory safety and regulatory compliance.^{[1][2]} This guide provides essential, step-by-step information for the safe handling and disposal of **CNX-774**, ensuring the protection of laboratory personnel and the environment.

Essential Safety and Handling Before Disposal

Before initiating any disposal procedures, it is imperative to handle **CNX-774** with appropriate personal protective equipment (PPE). This includes safety glasses with side-shields, a lab coat, and chemical-resistant gloves.^{[3][4]} All handling of the compound, especially where dust or aerosols may be generated, should be conducted in a well-ventilated area or a chemical fume hood.^{[3][4]}

Key Compound Information:

Property	Value
CAS Number	1202759-32-7
Molecular Formula	C ₂₆ H ₂₂ FN ₇ O ₃
Purity	≥98%
Solubility	DMSO: 100 mg/mL (200.2 mM), Ethanol: 2 mg/mL (4.0 mM), Water: Insoluble
Storage Temperature	-20°C

The data in this table is compiled from product information sheets.[\[1\]](#)

Step-by-Step Disposal Procedure

The disposal of **CNX-774** must be carried out in accordance with all federal, state, and local regulations.[\[3\]](#) The primary recommendation is to engage a licensed, professional waste disposal company for the final disposal of the unused product.[\[3\]](#)

Step 1: Waste Identification and Segregation

- All waste containing **CNX-774**, including pure compound, contaminated labware (e.g., vials, pipette tips), and contaminated PPE, must be treated as hazardous waste.
- This waste should be segregated from general laboratory trash and other chemical waste streams to prevent cross-contamination.

Step 2: Containment and Labeling

- Collect all **CNX-774** waste in a suitable, closed, and properly labeled container.[\[3\]](#)[\[4\]](#)
- The label should clearly identify the contents as "Hazardous Waste" and include the name "**CNX-774**".

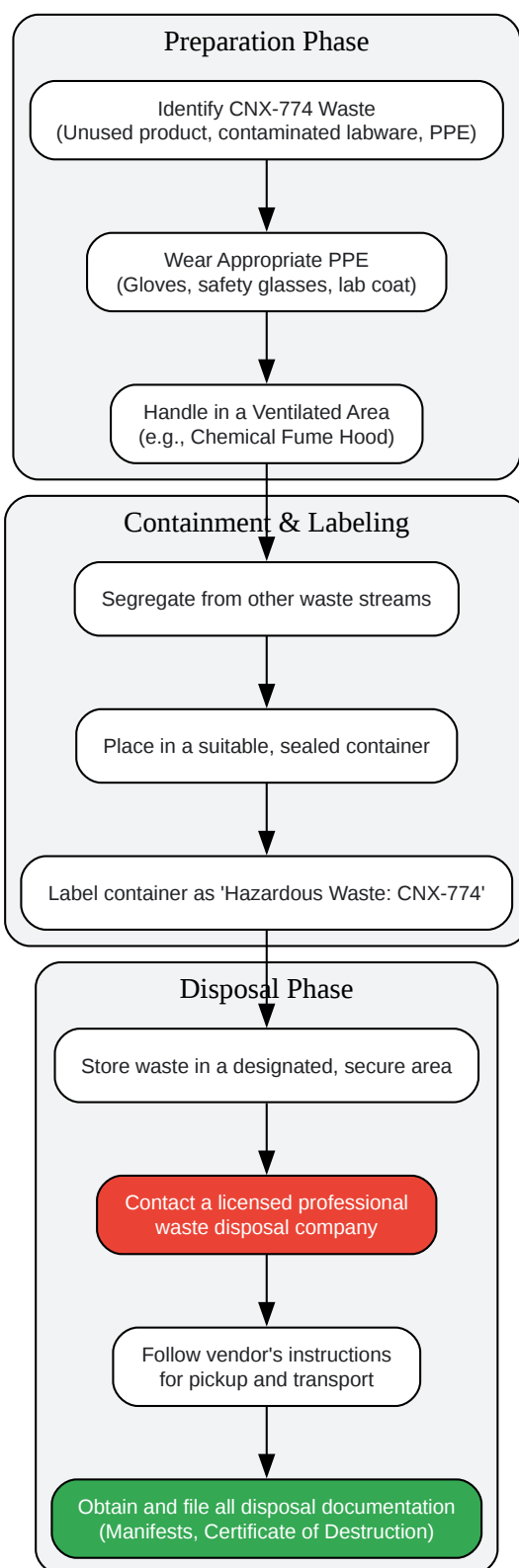
Step 3: Preparing for Disposal

- For unused or expired **CNX-774**, do not attempt to dispose of it down the drain, as it is insoluble in water and this can lead to environmental contamination.[1][3][4]
- If required by the waste disposal company, prepare the material according to their specific instructions. This may involve packaging the waste in a particular manner.

Step 4: Professional Waste Disposal

- Arrange for the collection and disposal of the **CNX-774** waste through a licensed and approved environmental management vendor.[3][5]
- Maintain all records of the waste disposal, including manifests and certificates of destruction, for a minimum of three years, or as required by your institution and local regulations.[5]

Experimental Workflow for Disposal



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References

- 1. CNX-774 - LKT Labs [lktlabs.com]
- 2. CNX-774 - Immunomart [immunomart.com]
- 3. s3.amazonaws.com [s3.amazonaws.com]
- 4. 1202759-32-7,4-{4-[(4-{[3-(Acryloylamino)phenyl]amino}-5-fluoro-2-pyrimidinyl)amino]phenoxy}-N-methyl-2-pyridinecarboxamide-Product Center-Changzhou Extraordinary Pharmatech co.,LTD- [feifanchem.com]
- 5. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [research.washu.edu]
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